

2-(4-Fluorophenyl)cyclohexanone proper disposal procedures

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)cyclohexanone

CAS No.: 59227-02-0

Cat. No.: B1338763

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Executive Summary: The "Halogenated" Imperative

As researchers, we often treat arylcyclohexanones as generic organic intermediates.^[1]

However, **2-(4-Fluorophenyl)cyclohexanone** (CAS: 59227-02-0) presents a specific disposal challenge that is frequently mishandled in high-throughput laboratories: the fluorine atom.^[2]

Unlike its non-halogenated parent (cyclohexanone), this compound must never be commingled with standard organic solvent waste.^[1] Upon incineration, the fluorine substituent generates hydrofluoric acid (HF), which corrodes standard combustion scrubbers and poses severe environmental toxicity risks.^[1]

This guide defines the operational standard for the segregation, stabilization, and disposal of **2-(4-Fluorophenyl)cyclohexanone**, ensuring your laboratory remains compliant with RCRA (Resource Conservation and Recovery Act) standards and maintains the highest tier of environmental stewardship.^[1]

Part 1: Chemical Profile & Hazard Identification

Before initiating disposal, you must validate the waste stream characterization.^[1] This compound acts as a central nervous system depressant and irritant; handling requires strict adherence to PPE standards.

Table 1: Physicochemical & Hazard Profile

Property	Specification	Operational Implication
CAS Number	59227-02-0	Use for waste manifesting and inventory tracking.[2][3]
Molecular Formula	C ₁₂ H ₁₃ FO	Halogenated. Requires specialized incineration.[2][3]
Physical State	Solid (low melting) or Liquid	May exist as a supercooled liquid or crystalline solid depending on purity/temp.[2][3]
Flash Point	~110°C (Predicted)	Classified as Combustible (not highly flammable, but burns). [2][1][3]
RCRA Waste Codes	D001 (Ignitable), <i>Halogenated</i>	If in flammable solvent.[2][1][3] If pure solid, treat as Toxic/Irritant.[1]
Key GHS Hazards	H302 (Harmful if swallowed) H315 (Skin Irritant) H319 (Eye Irritant)	Standard nitrile gloves (0.11mm) are sufficient for splash protection.[2][3]



Critical Note: While the pure substance has a high flash point, it is almost invariably dissolved in volatile solvents (Ethyl Acetate, DCM, etc.) during synthesis.[1] Always classify the waste based on the solvent matrix.[1][3]

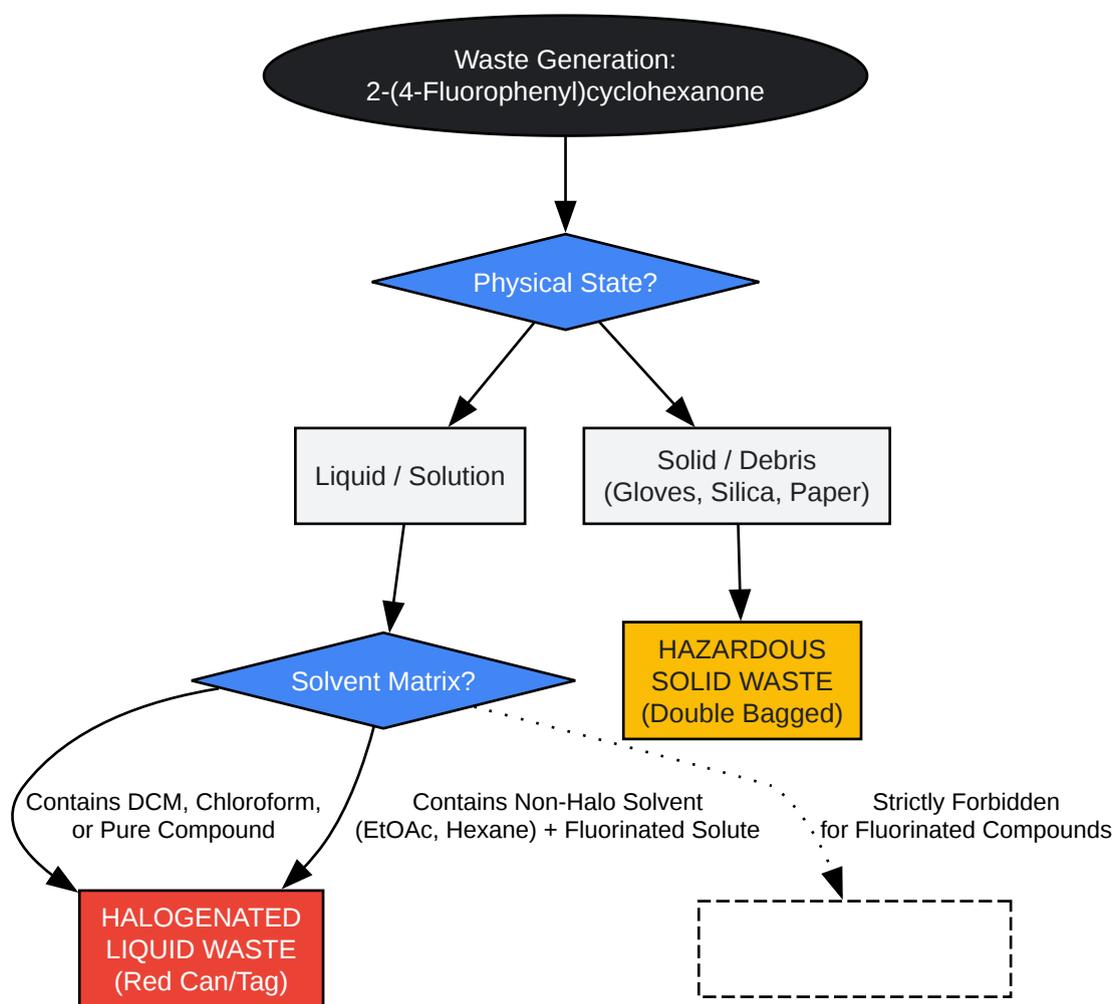
Part 2: The Segregation Logic (The "Why")

The most common compliance violation regarding fluorinated ketones is "dilution" into the wrong waste stream.

- The Incineration Factor: Standard organic waste is burned in kilns that cannot neutralize high loads of acid gases. Fluorinated compounds release HF, which destroys the refractory lining of these kilns.[1]
- The Cost Factor: Halogenated waste disposal is significantly more expensive (often 3x–5x) than non-halogenated waste. Segregating strictly prevents you from "contaminating" a cheaper waste stream with a halogenated impurity, which would force the entire drum to be re-classified at the higher price point.[1]

Visualizing the Decision Matrix

The following workflow illustrates the mandatory decision process for segregating this specific compound.



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Caption: Figure 1. Segregation decision tree. Note that even if the solvent is non-halogenated (e.g., Ethanol), the presence of the fluorinated solute mandates the "Halogenated" waste stream.^{[1][3]}

Part 3: Detailed Disposal Protocols

Scenario A: Liquid Waste (Reaction Mixtures & Mother Liquors)

Prerequisite: Ensure the pH of the solution is neutral (pH 6–8). Ketones can undergo exothermic condensation reactions in the presence of strong acids or bases.

- Quenching (If Reactive Reagents Present):
 - If the waste contains residual Grignard or Lithium reagents from the synthesis of the cyclohexanone, quench carefully with saturated Ammonium Chloride () solution in a fume hood.^[1]
 - Validation: Monitor temperature; ensure no further bubbling occurs.
- Transfer:
 - Use a funnel to pour the mixture into a High-Density Polyethylene (HDPE) or Glass carboy.
 - Do not use metal containers if the waste is acidic, though HDPE is preferred for halogenated solvents to prevent breakage.^[1]
- Labeling:
 - Affix a hazardous waste tag immediately.
 - Must List: "Halogenated Organic Solvents."
 - Constituents: Explicitly write "**2-(4-Fluorophenyl)cyclohexanone**" and the primary solvent (e.g., "Dichloromethane").

- Hazard Checkboxes: Check "Toxic" and "Flammable" (if applicable).

Scenario B: Solid Waste (Silica Gel, Filter Paper, PPE)[1][2][3]

Solid waste contaminated with fluorinated ketones can leach into landfills if not incinerated properly.

- Collection:
 - Collect silica gel columns, contaminated gloves, and weighing boats in a clear, 6-mil polyethylene bag.[1]
- Double-Bagging:
 - Place the first bag inside a second distinct bag (often yellow or orange in institutional settings) to prevent rupture.
- Labeling:
 - Tag as "Hazardous Solid Waste - Debris contaminated with Fluorinated Organics."

Part 4: Emergency Spill Response

In the event of a spill outside the fume hood, immediate containment is required to prevent vapor migration.[1]



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Caption: Figure 2. Emergency spill response workflow. Note the prohibition of combustible paper towels for bulk solvent absorption.[1][3]

Specific Spill Notes:

- Absorbent Choice: Use vermiculite, diatomaceous earth, or specialized "Universal" spill pads.[1] Avoid using paper towels for large spills, as this increases the flammability load.[1]
- Decontamination: After bulk removal, scrub the surface with a detergent solution.[1] The fluorinated ketone is lipophilic and will not be removed by water alone.

References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 59227-02-0, **2-(4-Fluorophenyl)cyclohexanone**. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Identification. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Standard 1910.1450 - Occupational exposure to hazardous chemicals in laboratories. Retrieved from [[Link](#)]

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Sources

- 1. wku.edu [wku.edu]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 3. Waste Code [rcrainfo.epa.gov]
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